

# An In-depth Technical Guide to the Safe Handling of Hexyl Butyrate

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## Compound of Interest

Compound Name: *Hexyl butyrate*

CAS No.: 2639-63-6

Cat. No.: B1222595

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling precautions for **hexyl butyrate**, a common ester used in the flavor, fragrance, and chemical synthesis industries. The information is compiled to meet the needs of laboratory and research professionals, emphasizing safe experimental conduct and emergency preparedness.

## Chemical Identification and Properties

**Hexyl butyrate**, also known as hexyl butanoate, is a clear, colorless liquid recognized for its sweet, fruity aroma reminiscent of pineapple and apricot.<sup>[1][2]</sup> It is this characteristic that drives its use in various commercial products.<sup>[1]</sup> For the research and drug development professional, it is essential to understand its physical and chemical properties to ensure safe handling and storage.

Table 1: Chemical Identification of **Hexyl Butyrate**

Identifier	Value
Chemical Name	Hexyl butyrate[1]
Synonyms	Hexyl butanoate, n-Hexyl butanoate[1][3]
CAS Number	2639-63-6[1][4]
Molecular Formula	C10H20O2[1][5]
Molecular Weight	172.27 g/mol [1]
IUPAC Name	hexyl butanoate[5]

Table 2: Physicochemical Properties of **Hexyl Butyrate**

Property	Value	Source
Appearance	Clear, colorless liquid	[1]
Odor	Sweet, fruity, pineapple-like	[1][2]
Boiling Point	198 - 206 °C (at 760 mmHg)	[1][5]
Melting Point	-78 °C to -95 °C	[1][5]
Flash Point	>75 °C (closed cup)	[1]
Density	0.851 - 0.88 g/cm <sup>3</sup> at 20-25 °C	[1][4]
Vapor Pressure	0.23 mm Hg at 25 °C	[6]
Vapor Density	6 (Air = 1)	[3]
Solubility	Slightly soluble in water; miscible with alcohols and most organic solvents.	[1]
Refractive Index	1.410 - 1.420 at 20 °C	[1]

## Hazard Identification and Classification

**Hexyl butyrate** is classified as a combustible liquid.[6][7] While it poses a low health hazard under normal handling conditions, the vapor can form explosive mixtures with air upon intense heating.[4] It is crucial to be aware of its hazard classification for proper risk assessment in a laboratory setting.

Table 3: GHS Hazard Classification

Classification	Hazard Statement
Flammable liquids (Category 4)	H227: Combustible liquid[4]

Note: This substance is not classified for acute toxicity, skin corrosion/irritation, or other specific target organ toxicity based on available data.[6][7]

## Toxicological Data

Toxicological data is critical for understanding the potential health effects of a substance. For **hexyl butyrate**, the acute toxicity is considered low.

Table 4: Acute Toxicity Data

Test	Route	Species	Dose	Result
LD50	Oral	Rat	>5 g/kg	Details of toxic effects not reported other than lethal dose value.[8]
Standard Draize test	Dermal	Rabbit	-	Mild skin irritation observed.[6][8]

## Experimental Protocols

The toxicological data presented are derived from standardized testing protocols. While specific experimental reports for **hexyl butyrate** are not publicly available, the methodologies follow

established guidelines such as those from the Organisation for Economic Co-operation and Development (OECD).

**Acute Oral Toxicity (LD50) - General Protocol (Based on OECD Guideline Principles)** The acute oral toxicity test is designed to determine the median lethal dose (LD50), which is the dose of a substance that is lethal to 50% of the test animals in a group.<sup>[1]</sup> A common approach is the "limit test," particularly for substances with low expected toxicity.<sup>[1]</sup>

- **Test Animals:** Typically, young adult rats are used.<sup>[1]</sup> Animals are fasted before administration of the test substance.<sup>[1]</sup>
- **Dose Administration:** A single high dose, often up to 5 g/kg of body weight, of the test substance is administered orally via gavage.<sup>[1]</sup>
- **Observation:** The animals are observed for a period of 1 to 2 weeks for any signs of toxicity, morbidity, and mortality.<sup>[1]</sup>
- **Conclusion:** If no mortality is observed at the limit dose, the LD50 is determined to be greater than that dose, and further testing at higher doses is not typically required.<sup>[1]</sup>

**Dermal Irritation - General Protocol (Based on OECD Guideline 404)** This test assesses the potential of a substance to cause reversible inflammatory changes to the skin.<sup>[7][9]</sup>

- **Test Animals:** The albino rabbit is a commonly used model for this assay.<sup>[7][10]</sup> A small area of the animal's dorsal skin is clipped free of fur 24 hours before the test.<sup>[7]</sup>
- **Application:** A specified amount (e.g., 0.5 mL) of the test substance is applied to a small gauze patch, which is then placed on the prepared skin.<sup>[7]</sup> The patch is typically secured with tape and may be covered with an occlusive or semi-occlusive dressing.<sup>[9]</sup>
- **Exposure:** The exposure period is typically 4 hours.<sup>[7]</sup>
- **Observation and Scoring:** After the patch is removed, the skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours).<sup>[7]</sup> The reactions are scored according to a standardized scale (e.g., Draize scale).<sup>[8]</sup> The mean scores for erythema and edema are used to calculate a primary irritation index, which classifies the substance's irritation potential.

## Safe Handling and Storage

Proper handling and storage procedures are paramount to ensure the safety of laboratory personnel.

Workflow for Safe Handling of **Hexyl Butyrate**

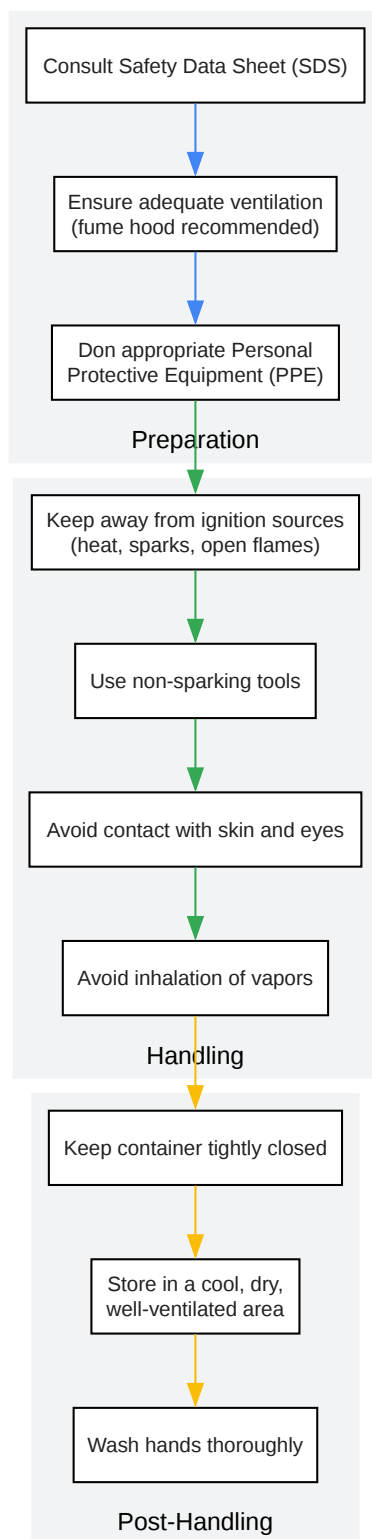


Figure 1: Safe Handling Workflow

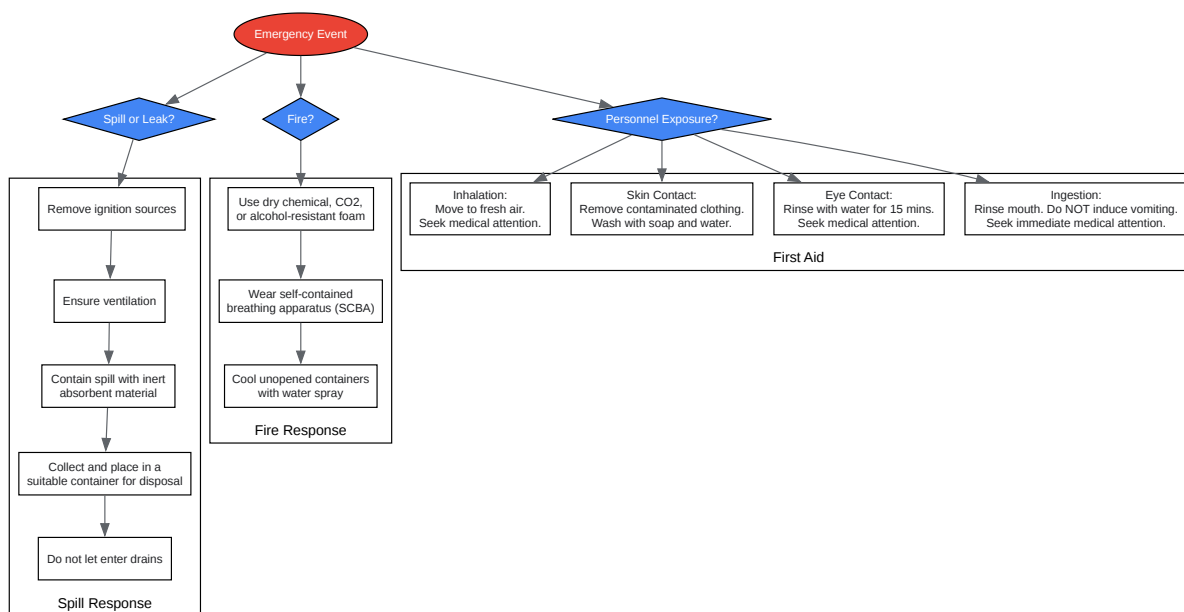


Figure 2: Emergency Response Logic

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